

# The Impact of Roundup on Microbial Communities: A Comparative Analysis

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## Compound of Interest

Compound Name: Roundup

Cat. No.: B1264058

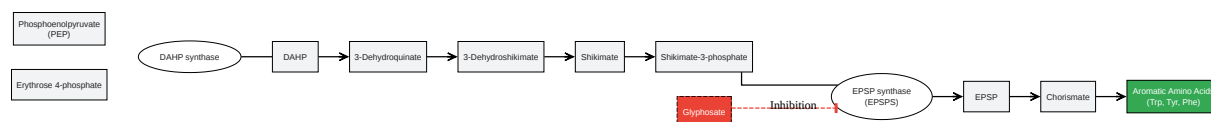
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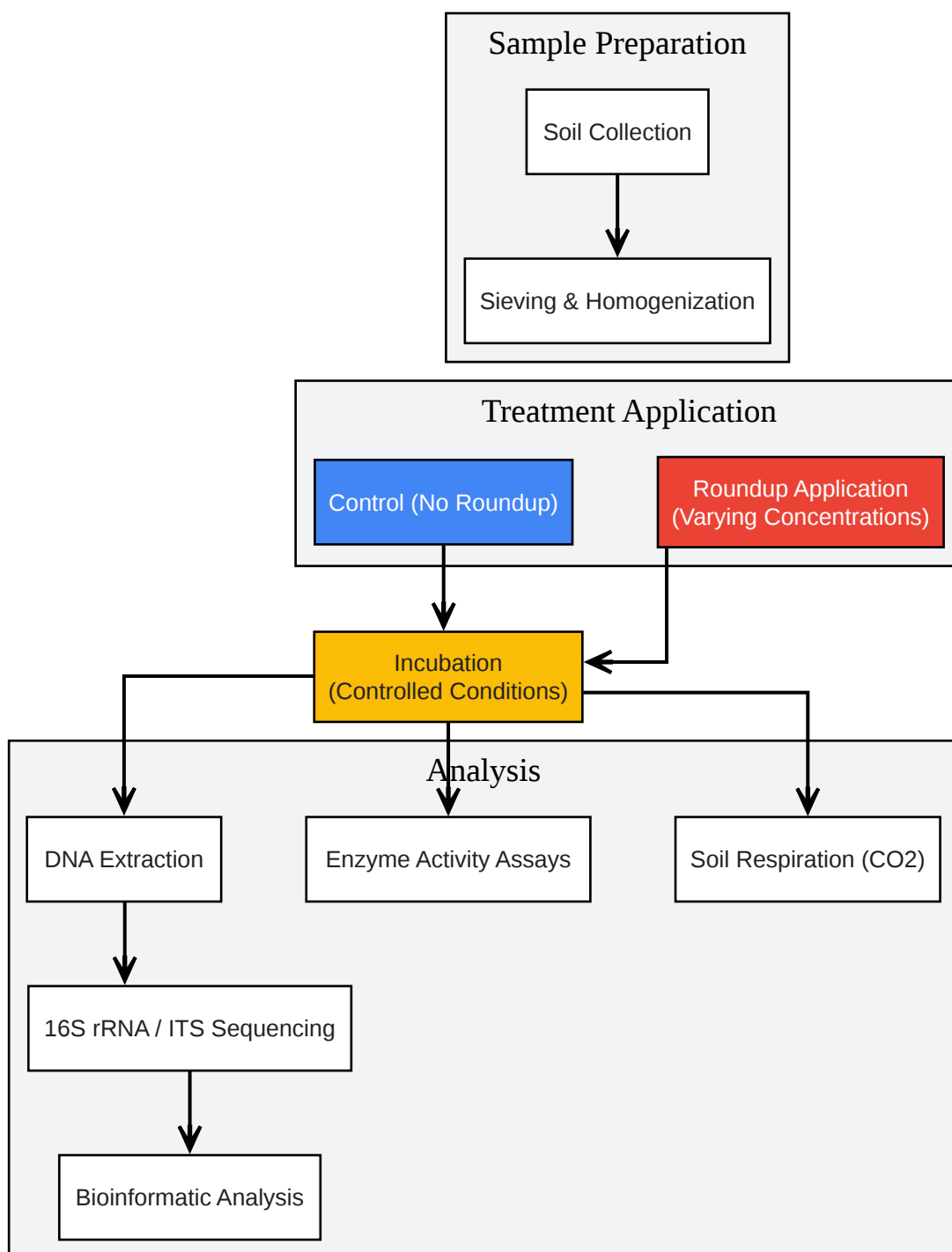
An in-depth examination of the effects of the world's most widely used herbicide on microbial ecosystems in soil, aquatic environments, and the gut.

**Roundup**, a broad-spectrum herbicide with glyphosate as its active ingredient, is used globally in agriculture, land management, and even home gardening. While effective in controlling unwanted plants, its impact on non-target microorganisms is a subject of ongoing scientific scrutiny. This guide provides a comparative analysis of the effects of **Roundup** and glyphosate on diverse microbial communities, drawing upon experimental data to inform researchers, scientists, and drug development professionals.

## Mechanism of Action: The Shikimate Pathway

Glyphosate's primary mode of action is the inhibition of the 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS) enzyme.<sup>[1][2][3]</sup> This enzyme is a key component of the shikimate pathway, a metabolic route used by plants and many microorganisms for the synthesis of aromatic amino acids (tryptophan, tyrosine, and phenylalanine).<sup>[1][3]</sup> Humans and other animals lack this pathway, which is the basis for the herbicide's selective toxicity.<sup>[2][3]</sup> However, since many bacteria and fungi possess the shikimate pathway, they are susceptible to glyphosate's effects.<sup>[1][4]</sup> Inhibition of this pathway leads to a deficiency in essential amino acids and, consequently, cell death.<sup>[1]</sup>





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## References

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